

octyl octanoate regulatory approval comparison

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Compound Focus: Octyl octanoate

CAS No.: 2306-88-9

Cat. No.: S566001

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Regulatory Landscape Overview

Octyl octanoate is regulated based on its use in different industries. The general frameworks for pharmaceutical and chemical regulation in 2025 are evolving, with several key trends that could impact the approval of excipients like **octyl octanoate** [1] [2]:

- **Digital Submissions:** Regulators are moving towards digital formats like eCTD 4.0 for faster review of submissions [1].
- **AI Oversight:** The FDA and EU have issued new guidance on the use of AI in regulatory decision-making and product development [1] [2].
- **Supply Chain Oversight:** Regulations for Active Pharmaceutical Ingredients (APIs) and supply chains are becoming more stringent globally, emphasizing traceability and quality [1].
- **Therapy-Specific Rules:** Stricter Chemistry, Manufacturing, and Controls (CMC) rules are being applied to complex products like cell and gene therapies [1].

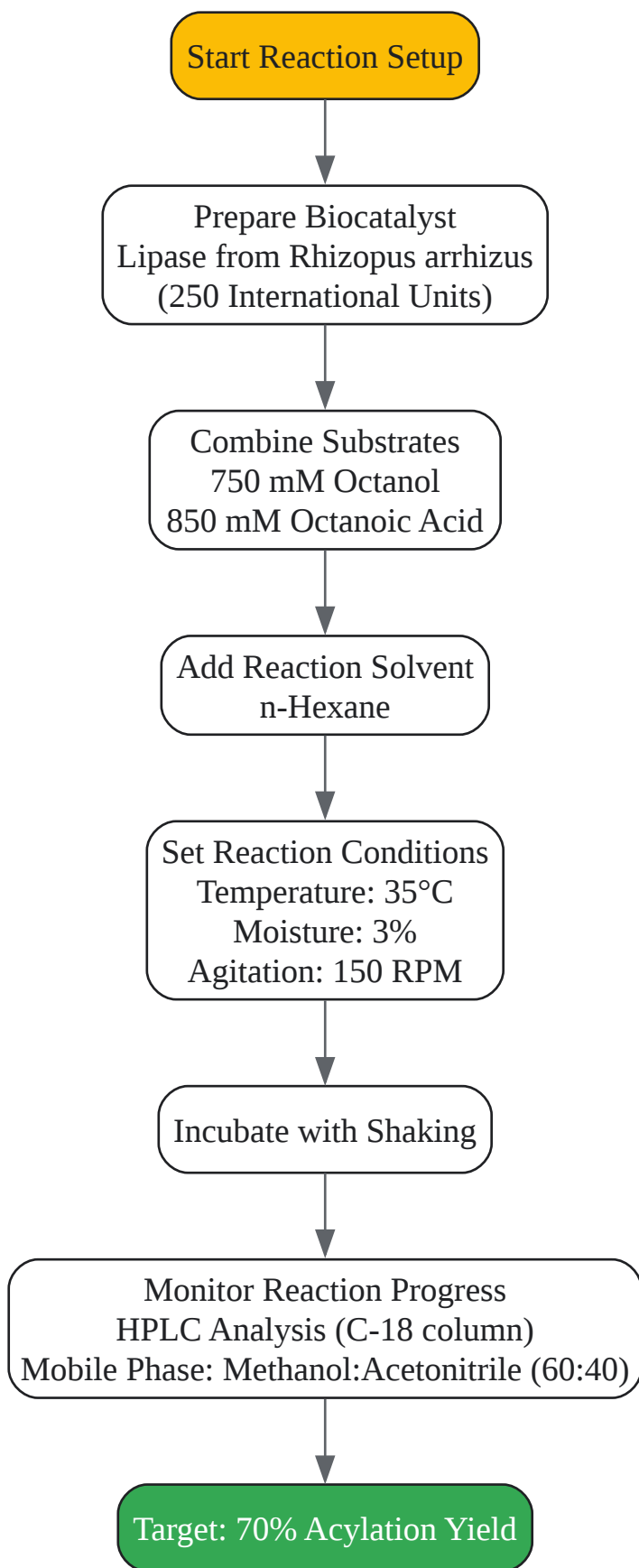
Known Regulatory Status and Applications

The table below summarizes the established and emerging uses of **octyl octanoate** across industries, which is key to understanding its regulatory pathway.

Application Area	Function / Use	Reported Regulatory Status / Context
Cosmetics & Personal Care [3] [4] [5]	Emollient, skin conditioner, solvent. Imparts a non-greasy feel in creams and sunscreens [3] [4].	Listed in the EU's CosIng database for cosmetic use [4].
Food & Beverage [3] [6]	Flavoring agent, providing fruity and sweet notes [3] [6].	Has GRAS (Generally Recognized as Safe) status for certain applications in the U.S. [4]. Must comply with food-grade certification requirements [3].
Pharmaceuticals [3] [4]	Excipient/solubilizer in lipid-based drug delivery systems for poorly water-soluble APIs [3] [4].	Used as a carrier in topical and transdermal drug excipients [3]. Its favorable safety profile makes it a candidate for pharmaceutical formulations [4].
Industrial Lubricants [3] [4]	Base oil or co-solvent in high-performance, bio-based synthetic lubricants [3] [4].	Valued for its high oxidative stability and potential biodegradability [3] [4].

Experimental Synthesis Protocol

For your comparison guide, including experimental data is crucial. The following validated protocol for synthesizing **octyl octanoate** using an enzymatic method can be cited as supporting evidence. This method is favored for its selectivity and milder conditions compared to chemical synthesis [7].



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Key Experimental Details [7]:

- **Biocatalyst:** Lipase from *Rhizopus arrhizus*, used as "lipase bearing dead mycelia."
- **Analytical Method:** Product (**octyl octanoate**) concentration was analyzed by HPLC with a C-18 column and a Diode Array Detector (DAD) at λ_{\max} 210 nm.
- **Reported Outcome:** This protocol achieved a **70% acylation yield** with high specificity.

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